

# Application Notes and Protocols: p-Tolyl Octanoate in Flavor and Fragrance Research

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## Compound of Interest

Compound Name: *p*-Tolyl octanoate

Cat. No.: B1582236

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **p-Tolyl octanoate** (also known as p-cresyl octanoate), a versatile aromatic ester utilized in the flavor and fragrance industries. This document details its synthesis, analytical characterization, sensory properties, and applications, along with detailed experimental protocols.

## Chemical and Physical Properties

**p-Tolyl octanoate** is a colorless oily liquid with the molecular formula  $C_{15}H_{22}O_2$  and a molecular weight of 234.33 g/mol <sup>[1]</sup> It is characterized by its floral, somewhat indolic, and narcisse-like odor with soft, oily-herbaceous undertones, making it a valuable ingredient in various fragrance and flavor formulations.<sup>[2]</sup> It is almost insoluble in water but soluble in alcohol and oils.<sup>[2]</sup>

Property	Value	Reference
Molecular Formula	C15H22O2	[1]
Molecular Weight	234.33 g/mol	[1]
CAS Number	59558-23-5	[3]
Appearance	Colorless oily liquid	[2]
Boiling Point	314.44 °C (predicted)	[1]
Flash Point	>93 °C	[1]
Solubility	Insoluble in water; soluble in alcohol and oils	[2]
Odor Profile	Floral, indolic, narcisse-like, oily-herbaceous	[2]
Flavor Profile	Can be used for a hay-like note in cherry and fig flavors.	

## Synthesis of p-Tolyl Octanoate

**p-Tolyl octanoate** can be synthesized via the Fischer-Speier esterification of p-cresol and octanoic acid.[4] This reaction involves the acid-catalyzed condensation of a carboxylic acid and an alcohol. Alternative methods, such as using acid-activated clay catalysts, offer an environmentally benign approach.

## Experimental Protocol: Fischer-Speier Esterification

This protocol describes a general method for the synthesis of **p-tolyl octanoate**.

Materials:

- p-Cresol
- Octanoic acid
- Concentrated sulfuric acid (catalyst) or p-toluenesulfonic acid[4]

- Toluene (or another suitable solvent for azeotropic removal of water)
- Sodium bicarbonate solution (5%)
- Anhydrous sodium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and reflux condenser, combine p-cresol (1.0 equivalent) and octanoic acid (1.1 equivalents).
- Add toluene to the flask.
- Slowly add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid (e.g., 0.02 equivalents).
- Heat the mixture to reflux. Water produced during the reaction will be collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of water collected. The reaction is complete when no more water is formed.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with a 5% sodium bicarbonate solution to neutralize the acid catalyst and remove unreacted octanoic acid.
- Wash the organic layer with water and then with brine.

- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator to yield crude **p-tolyl octanoate**.
- The product can be further purified by vacuum distillation.



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Caption: Workflow for the synthesis of **p-Tolyl Octanoate**.

## Analytical Characterization

The identity and purity of synthesized **p-tolyl octanoate** should be confirmed using standard analytical techniques.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is used to determine the purity of the compound and confirm its molecular weight.

Protocol:

- Instrument: Standard GC-MS system.
- Column: A non-polar capillary column (e.g., DB-5ms).
- Injector Temperature: 250 °C.

- Oven Program: Start at a suitable temperature (e.g., 100 °C), hold for 2 minutes, then ramp at 10 °C/min to a final temperature (e.g., 280 °C) and hold for 5 minutes.
- Carrier Gas: Helium.
- MS Detector: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-400.

Expected Results: The mass spectrum should show a molecular ion peak at m/z 234, corresponding to the molecular weight of **p-tolyl octanoate**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

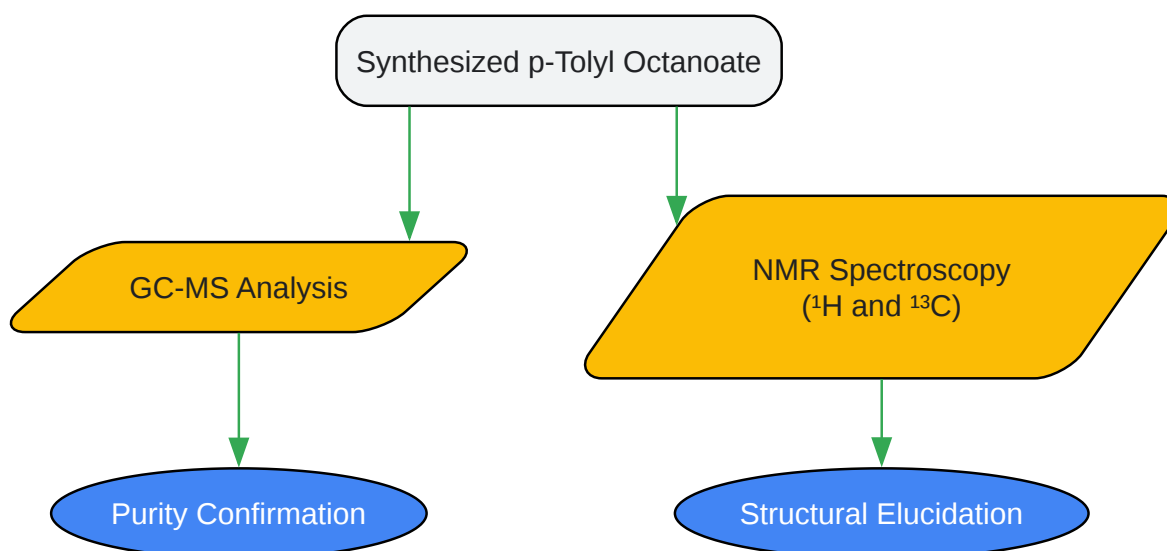
While experimental NMR data for **p-tolyl octanoate** is not readily available in the searched literature, the expected chemical shifts can be predicted based on its structure and data from similar compounds like p-tolyl acetate.<sup>[5][6][7][8]</sup>

Predicted <sup>1</sup>H NMR (CDCl<sub>3</sub>):

- Aromatic protons: ~7.0-7.2 ppm (multiplet, 4H)
- Alkyl chain protons (adjacent to carbonyl): ~2.5 ppm (triplet, 2H)
- Methyl protons on the tolyl group: ~2.3 ppm (singlet, 3H)
- Methylene protons of the octanoate chain: ~1.2-1.7 ppm (multiplet, 10H)
- Terminal methyl protons of the octanoate chain: ~0.9 ppm (triplet, 3H)

Predicted <sup>13</sup>C NMR (CDCl<sub>3</sub>):

- Carbonyl carbon: ~172 ppm
- Aromatic carbons: ~120-150 ppm
- Alkyl chain carbons: ~14-35 ppm
- Methyl carbon on the tolyl group: ~21 ppm



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Caption: Analytical workflow for **p-Tolyl Octanoate** characterization.

## Sensory Evaluation

Sensory analysis is crucial for determining the odor and flavor profile of **p-tolyl octanoate** and its suitability for various applications. A trained sensory panel is typically used for this purpose.

## Protocol: Descriptive Sensory Analysis

Objective: To characterize the odor profile of **p-tolyl octanoate**.

Materials:

- Purified **p-tolyl octanoate**
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Glass vials with caps
- Odor-free smelling strips
- Sensory evaluation booths

#### Procedure:

- **Panel Selection and Training:** Select 8-12 panelists based on their ability to detect and describe different odors. Train them with a range of standard aroma chemicals representing different odor families (e.g., floral, fruity, woody).
- **Sample Preparation:** Prepare a series of dilutions of **p-tolyl octanoate** in the chosen solvent (e.g., 10%, 1%, 0.1%).
- **Evaluation:**
  - Conduct the evaluation in individual sensory booths under controlled conditions (temperature, humidity, and lighting).
  - Provide panelists with coded samples on smelling strips.
  - Ask panelists to evaluate the odor intensity on a labeled magnitude scale (LMS) or a category scale.
  - Panelists should then describe the odor characteristics using a provided lexicon of descriptive terms or by generating their own.
- **Data Analysis:** Analyze the intensity ratings and the frequency of use of descriptive terms to create a sensory profile of the compound.

## Applications in Flavor and Fragrance Formulations

**p-Tolyl octanoate** is primarily used in fragrance compositions to impart floral and herbaceous notes. It blends well with other floral ingredients and is particularly useful in creating jasmine, narcissus, and other white floral scents.<sup>[2]</sup> In flavors, it can contribute a hay-like nuance to cherry and fig profiles.

## Example Application: Enhancing a Jasmine Fragrance Accord

This is a simplified example to illustrate the role of **p-tolyl octanoate**.

Ingredient	Function	Indicative Level (%)
Benzyl Acetate	Main jasmine character	25
Linalool	Fresh, floral	15
Indole	Animalic, narcotic note	0.5
Hedione® (Methyl Dihydrojasmonate)	Diffusive, floral	40
p-Tolyl Octanoate	Adds a natural, herbaceous, and slightly indolic depth	1-5
Benzyl Salicylate	Sweet, floral, balsamic	10
Other supporting ingredients	Modifiers, fixatives	4.5

## Olfactory Perception

The perception of floral esters like **p-tolyl octanoate** begins with the binding of the odorant molecule to olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal cavity. This interaction initiates a signal transduction cascade.



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Caption: Simplified olfactory signal transduction pathway.

This simplified diagram illustrates that upon binding of **p-tolyl octanoate** to an olfactory receptor, a G-protein is activated, which in turn stimulates adenylyl cyclase to produce cyclic AMP (cAMP). The increased cAMP levels open cyclic nucleotide-gated ion channels, leading to an influx of cations (Na<sup>+</sup> and Ca<sup>2+</sup>), depolarization of the neuron, and the generation of an



action potential that travels to the olfactory bulb in the brain, resulting in the perception of the odor.

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